

# storage conditions to prevent 4-azidobenzaldehyde decomposition

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## Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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## Technical Support Center: 4-Azidobenzaldehyde Handling Guide

### FAQ 1: What are the specific hazards associated with 4-Azidobenzaldehyde?

**4-Azidobenzaldehyde** is **shock-sensitive and exceptionally explosive** [1]. A drop weight impact test yielded a positive result with a very low H<sub>50</sub> value of about **11 kg-cm**, indicating high sensitivity [1]. The evidence for a positive test was the conversion of the liquid sample to a solid char with gas generation [1]. One U.S. patent and subsequent safety testing by Dow Chemical scientists have confirmed this hazard [1].

### FAQ 2: How should I store 4-Azidobenzaldehyde to prevent decomposition?

The following table summarizes the storage conditions based on the information available:

Factor	Recommended Condition	Additional Notes
Temperature	2-6°C for long-term storage [2]. May be stored at RT for short-term only [2].	-
Light	Protect from light [3] [1]. It is light-sensitive [4].	A critical precaution to prevent unintended reactions.

Factor	Recommended Condition	Additional Notes
Form	Avoid isolating neat material [1].	Manipulate as a dilute solution whenever possible to enhance safety [1].
Container	Information not specified in search results.	-

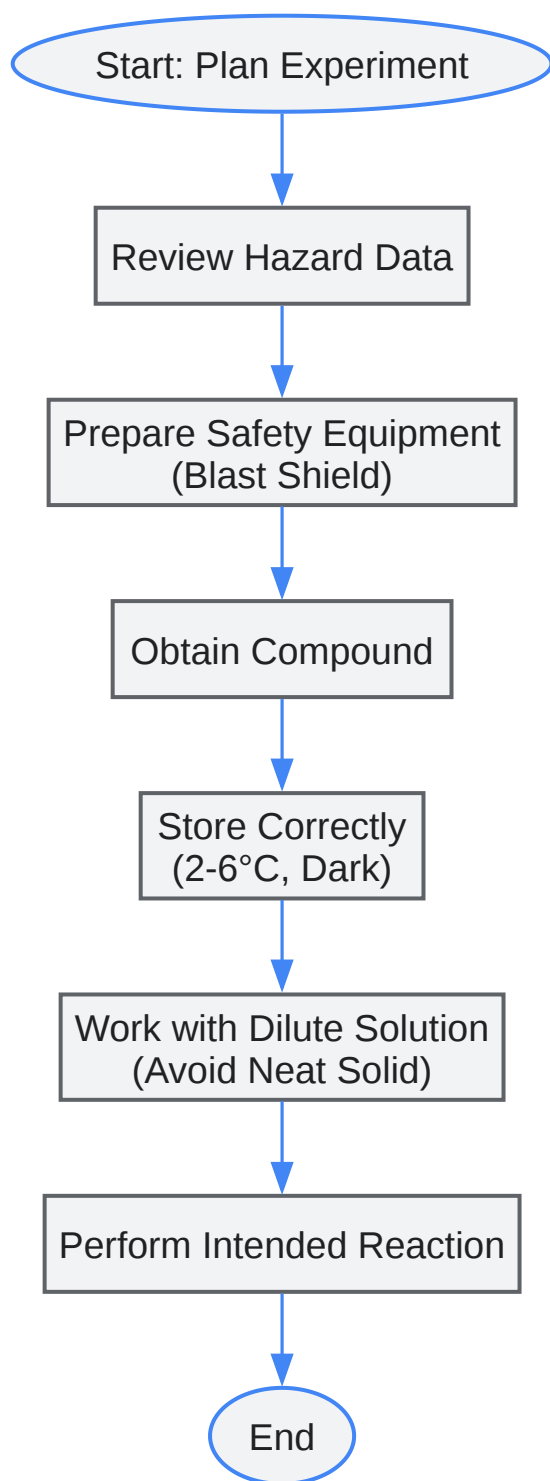
**FAQ 3: My sample of 4-Azidobenzaldehyde has decomposed. What should I do?** The search results do not provide specific troubleshooting steps for decomposed samples. Given the compound's explosive nature, the utmost caution is advised. It is recommended to consult your institution's specialized safety manual for hazardous materials and contact the relevant safety officers for proper disposal procedures.

**FAQ 4: What are the basic physical properties of this compound?**

Property	Description
CAS Number	24173-36-2 [3] [4] [2]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O [3] [4] [2]
Molecular Weight	147.13 g/mol [3] [2]
Appearance	Light yellow to yellow oil [4] [2]
Solubility	Sparingly soluble in Chloroform; slightly soluble in Ethyl Acetate and Methanol [4] [2].

## Experimental Workflow for Safe Handling

The diagram below outlines a logical workflow for the safe handling and use of **4-Azidobenzaldehyde**, based on the safety principles identified.



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## Critical Safety Notice

The information from this search is insufficient to guarantee operational safety. The most critical details, such as the full composition of a safe storage solution and detailed disposal protocols, are **not available** in the current search results.

- **Consult Official Sources:** You must obtain the most current **Safety Data Sheet (SDS)** directly from your chemical supplier before handling this compound [1].
- **Follow Institutional Protocols:** Adhere strictly to your organization's standard operating procedures for handling shock-sensitive and explosive materials.

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## References

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